

An In-depth Technical Guide to tert-Butylcyclopentane: Chemical Properties and Structure

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Compound of Interest

Compound Name: *tert-Butylcyclopentane*

Cat. No.: *B16133621*

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This technical guide provides a comprehensive overview of the chemical properties and structure of **tert-Butylcyclopentane**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed information on this compound. The guide summarizes key quantitative data, outlines experimental methodologies for related compounds, and visualizes synthetic pathways.

Chemical Structure and Identifiers

tert-Butylcyclopentane is a saturated cycloalkane. The structure consists of a five-membered cyclopentane ring substituted with a bulky tert-butyl group.

- IUPAC Name: **tert-butylcyclopentane**[\[1\]](#)
- Synonyms: (1,1-Dimethylethyl)cyclopentane, t-butylcyclopentane[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 3875-52-3[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₉H₁₈[\[1\]](#)[\[2\]](#)[\[3\]](#)

- SMILES: CC(C)(C)C1CCCC1[\[1\]](#)[\[4\]](#)
- InChI: InChI=1S/C9H18/c1-9(2,3)8-6-4-5-7-8/h8H,4-7H2,1-3H3[\[1\]](#)[\[2\]](#)
- InChIKey: BFWVYBVSRYIDHI-UHFFFAOYSA-N[\[1\]](#)[\[4\]](#)

Physicochemical Properties

The physical and chemical properties of **tert-Butylcyclopentane** are summarized in the table below. The data is compiled from various chemical databases and literature sources.

Property	Value	Source(s)
Molecular Weight	126.24 g/mol	[1] [4]
Density	0.814 g/cm ³	[2]
0.775 g/mL	[4]	
Boiling Point	142.9 °C at 760 mmHg	[2]
172 °C	[4]	
Melting Point	-96 °C	[4]
Flash Point	27.6 °C	[2]
Vapor Pressure	6.86 mmHg at 25°C	[2]
Refractive Index	1.445	[2]
Kovats Retention Index	Standard non-polar: 912.6	[1]

Reactivity and Applications

As a saturated cycloalkane, **tert-Butylcyclopentane** is generally unreactive under standard conditions. Its chemistry is dominated by the C-H and C-C single bonds, making it stable and suitable as a non-polar solvent or a component in fuel mixtures. However, it can undergo reactions such as combustion and free-radical halogenation under specific high-energy conditions.

While direct applications are limited, derivatives of **tert-Butylcyclopentane** are of interest in synthetic chemistry. For instance, functionalized **tert-butylcyclopentane** structures are used as intermediates in the synthesis of more complex molecules, including pharmaceuticals and specialty chemicals.[5]

Experimental Protocols: Synthesis of Derivatives

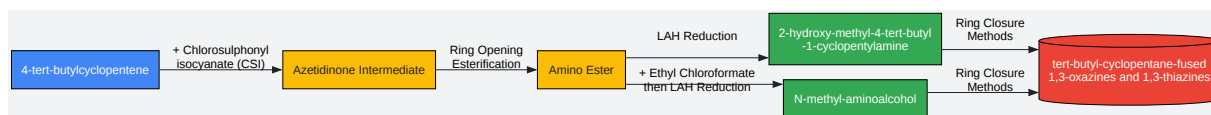
A detailed experimental protocol for the direct synthesis of **tert-Butylcyclopentane** is not readily available in the cited literature. However, a synthetic pathway for **tert-butylcyclopentane**-fused 1,3-oxazines and 1,3-thiazines, starting from a **tert-butylcyclopentane** derivative, has been described.[5] The methodology highlights the chemical transformations possible from this structural motif.

Methodology for the Synthesis of **tert-Butylcyclopentane**-fused Heterocycles[5]

- **Azetidinone Formation:** The synthesis begins with the stereospecific addition of Chlorosulphonyl isocyanate (CSI) to 4-**tert-butylcyclopentene** to furnish an azetidinone intermediate.[5]
- **Ring Opening and Reduction:** The azetidinone is then transformed via ring-opening esterification, followed by reduction with Lithium aluminum hydride (LAH), to yield 2-hydroxy-methyl-4-**tert-butyl-1-cyclopentylamine**.[5]
- **N-Methylation:** The corresponding N-methyl-aminoalcohol is prepared from the amino ester intermediate using ethyl chloroformate, followed by another LAH reduction.[5]
- **Heterocyclic Ring Closure:** Various ring-closure methods are then employed to synthesize a range of **tert-butyl-cyclopentane**-fused 1,3-oxazines and 1,3-thiazines.[5]
- **Structural Analysis:** The structures of the final compounds are confirmed using IR, ¹H-NMR, ¹³C-NMR, DEPT, and DNOE spectroscopic measurements.[5]

Visualizations

The following diagram illustrates the synthetic workflow for the preparation of **tert-butylcyclopentane**-fused heterocycles as described in the literature.[5]



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Synthetic workflow for **tert-butylcyclopentane** derivatives.

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References

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